

Physical appearance of 2-Bromo-7-methoxynaphthalene

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Compound of Interest

Compound Name: 2-Bromo-7-methoxynaphthalene

Cat. No.: B1282092

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Technical Guide: 2-Bromo-7-methoxynaphthalene

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-7-methoxynaphthalene is a halogenated aromatic compound belonging to the naphthalene family. As a functionalized naphthalene derivative, it holds potential as a building block in organic synthesis, particularly in the development of novel pharmaceutical agents and functional materials. This technical guide provides a comprehensive overview of its physical and chemical properties, available experimental protocols, and a comparative analysis with its close isomer, 2-Bromo-6-methoxynaphthalene, for which more extensive experimental data is available.

Chemical and Physical Properties

Precise experimental data for the physical appearance of **2-Bromo-7-methoxynaphthalene** is not readily available in published literature. However, based on the physical state of its isomer and other similar naphthalene derivatives, it is presumed to be a solid at room temperature. For comparative purposes, the experimentally determined properties of the isomeric 2-Bromo-6-methoxynaphthalene are provided.

Table 1: Chemical Identifiers for **2-Bromo-7-methoxynaphthalene**

Identifier	Value
CAS Number	200875-36-1[1]
Molecular Formula	C ₁₁ H ₉ BrO[1]
Molecular Weight	237.09 g/mol [1]
IUPAC Name	2-bromo-7-methoxynaphthalene[2]

Table 2: Computed Physicochemical Properties of **2-Bromo-7-methoxynaphthalene**

Property	Value	Source
XLogP3	4.2	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	1	PubChem[2]
Rotatable Bond Count	1	PubChem[2]
Exact Mass	235.98368 g/mol	PubChem[2]
Monoisotopic Mass	235.98368 g/mol	PubChem[2]
Topological Polar Surface Area	9.2 Å ²	PubChem[2]
Heavy Atom Count	13	PubChem[2]

Table 3: Experimental Physical Properties of 2-Bromo-6-methoxynaphthalene (Isomer for Comparison)

Property	Value	Source
Physical Appearance	White to Almost white powder to crystal	CymitQuimica[3]
Melting Point	106-109 °C	Sigma-Aldrich[4][5]

Experimental Protocols

Synthesis of 2-Bromo-7-methoxynaphthalene

A documented synthetic route to **2-Bromo-7-methoxynaphthalene** starts from 2,7-dihydroxynaphthalene. The procedure involves the selective monobromination and subsequent methylation of one of the hydroxyl groups.

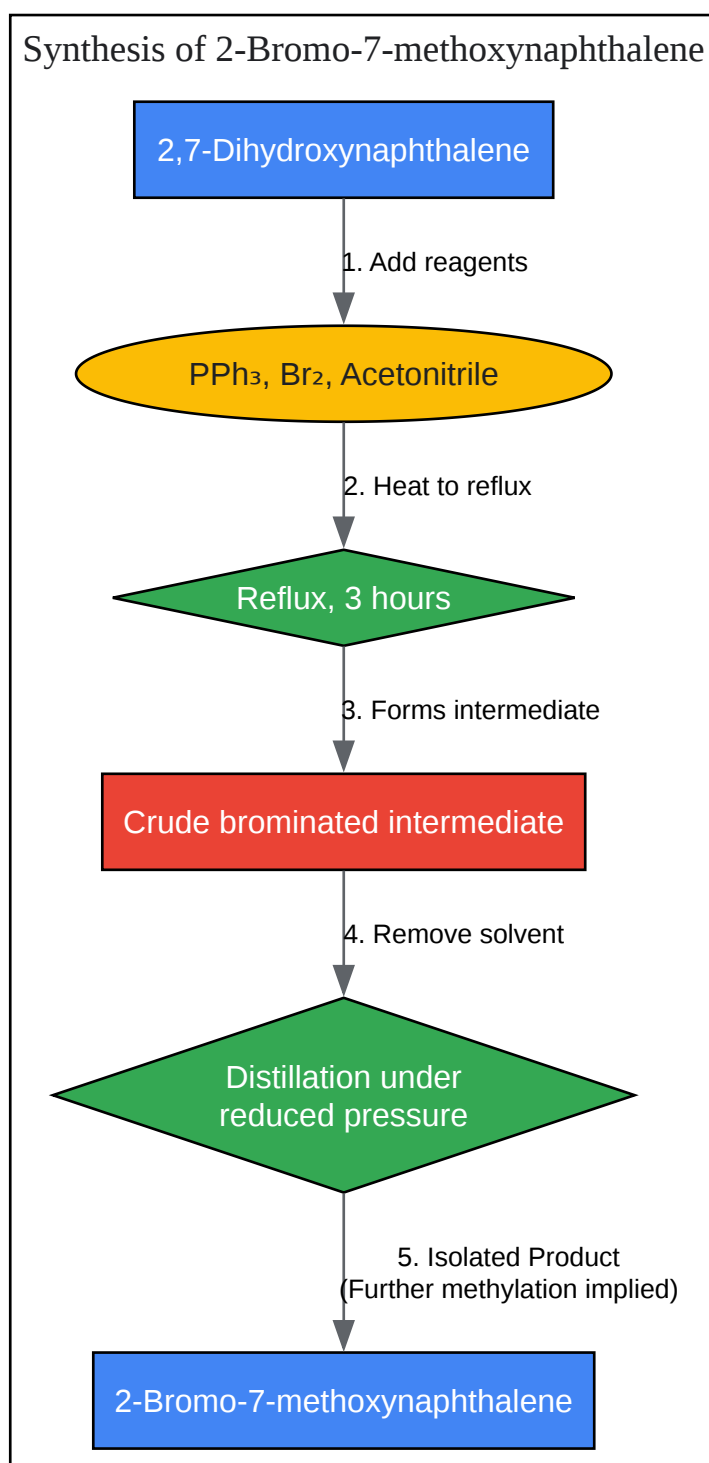
Protocol: Synthesis from 2,7-dihydroxynaphthalene[6]

- Materials and Equipment:
 - 2,7-dihydroxynaphthalene
 - Triphenylphosphine (PPh₃)
 - Bromine (Br₂)
 - Acetonitrile (CH₃CN)
 - Nitrogen atmosphere
 - Standard laboratory glassware for reflux and distillation
- Procedure: a. To a 1 L flask under a nitrogen atmosphere, add triphenylphosphine (89.7 g, 0.342 mol) and acetonitrile (350 mL). b. Cool the mixture to 10 °C. c. Slowly add bromine (17.6 mL, 0.342 mol) dropwise over 10 minutes. d. After the addition is complete, remove the cooling bath. e. Add 2,7-dihydroxynaphthalene (50.0 g, 0.312 mol) and rinse with an additional 350 mL of acetonitrile. f. Heat the resulting yellow-brown mixture to reflux for 3 hours. g. Following the reflux, remove the acetonitrile by distillation under reduced pressure to yield the crude product.

Note: This protocol describes the synthesis of the brominated intermediate. Further steps for methylation would be required to obtain the final product, which are not detailed in the cited source.

Mandatory Visualization

Synthesis of 2-Bromo-7-methoxynaphthalene

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